

# Soil half-life and mobility of 2-(2-Methylphenoxy)propanoic acid

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## Compound of Interest

Compound Name: 2-(2-Methylphenoxy)propanoic acid

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An In-depth Technical Guide to the Environmental Fate of **2-(2-Methylphenoxy)propanoic acid** (Mecoprop/MCPP): Soil Half-Life and Mobility

## Introduction

**2-(2-Methylphenoxy)propanoic acid**, commonly known as mecoprop or MCP, is a selective, post-emergence phenoxy herbicide widely used for the control of broadleaf weeds in turf, ornamental grasses, and cereal crops.<sup>[1]</sup> As with any agrochemical, understanding its environmental fate—specifically its persistence and mobility in the soil compartment—is paramount for conducting robust environmental risk assessments and ensuring its safe and sustainable use. The potential for a substance to leach into groundwater or persist in the environment is a direct function of its chemical properties and its interactions with the complex soil matrix.

This technical guide provides a comprehensive overview of the soil half-life and mobility of mecoprop. It is designed for researchers, environmental scientists, and regulatory professionals. We will delve into the fundamental physicochemical properties that govern its behavior, explore the mechanisms of its degradation and transport in soil, and present standardized methodologies for their quantification. This document eschews a rigid template in favor of a logical narrative that explains the causality behind the observed environmental behavior and the experimental designs used to measure it.

# Physicochemical Properties: The Foundation of Environmental Behavior

The intrinsic physicochemical properties of mecoprop dictate its behavior in the soil environment. Mecoprop is a weak organic acid, a characteristic that is central to its mobility and interaction with soil colloids.

Table 1: Key Physicochemical Properties of Mecoprop

Property	Value	Implication for Environmental Fate	Source
Chemical Name	2-(4-chloro-2-methylphenoxy)propionic acid	-	[2]
CAS Number	7085-19-0 (acid)	-	[1]
Molecular Weight	214.6 g/mol	Influences diffusion and transport.	[2]
Water Solubility	Very soluble (all forms)	High water solubility suggests a high potential for mobility and leaching in the soil-water phase.	[1]
Vapor Pressure	$2.3 \times 10^{-6}$ mmHg	Low vapor pressure indicates that volatilization from soil surfaces is not a significant dissipation pathway.	[2]
pKa	~3.1 - 3.5	As a weak acid, mecoprop will be predominantly in its anionic (negatively charged) form in most agricultural soils (pH > 5). This leads to electrostatic repulsion from negatively charged soil particles, enhancing mobility.	[3]
Log Kow (Octanol-Water Partition Coefficient)	3.13	A moderate Log Kow suggests some affinity for organic matter, but its dissociation into an	[2]

anion in soil water is  
the dominant factor for  
mobility.

The high water solubility and, most critically, the low pKa are the primary drivers of mecoprop's environmental profile. In typical soil environments with a pH of 5.5 to 7.5, the carboxylic acid group will be deprotonated, yielding the mecoprop anion. This anionic form is highly water-soluble and is repelled by the negatively charged surfaces of clay minerals and soil organic matter, resulting in weak adsorption and high mobility.[3]

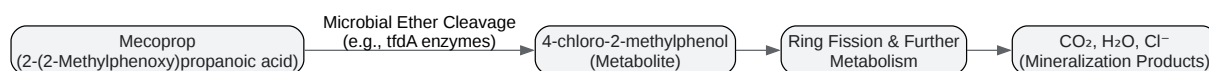
## Soil Half-Life and Degradation Pathways

The persistence of mecoprop in soil is typically characterized by its half-life (DT<sub>50</sub>), the time required for 50% of the applied concentration to dissipate. For mecoprop, the primary mechanism of dissipation from the soil is microbial degradation.[4]

### Primary Degradation Pathway: Microbial Metabolism

Mecoprop is readily biodegradable by soil microorganisms.[4][5] The degradation process is an aerobic metabolic pathway where bacteria and other microbes use the herbicide as a carbon source.[5][6] The initial and rate-limiting step often involves the cleavage of the ether bond linking the phenoxy ring to the propionic acid side chain. This process is frequently mediated by enzymes encoded by genes such as *tfdA*, which are known to be involved in the degradation of phenoxyalkanoic acid herbicides.[7][8]

The degradation proceeds through the formation of the intermediate metabolite 4-chloro-2-methylphenol, which is then further metabolized through ring opening and ultimately mineralized to carbon dioxide (CO<sub>2</sub>), water, and chloride ions.[4][9]



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Caption: Aerobic microbial degradation pathway of Mecoprop in soil.

## Factors Influencing Soil Half-Life

The rate of mecoprop degradation is not constant and is highly dependent on a variety of soil and environmental factors that affect microbial activity.

- **Soil Temperature and Moisture:** Microbial metabolism is optimal within specific temperature and moisture ranges. Degradation is faster in warm, moist conditions and significantly slower in cold or dry soils.[4][10] For instance, the half-life in a sandy loam soil was reported to be 3 days at 20°C, but increased to 20 days at 5°C.[4]
- **Soil Depth:** Mecoprop's half-life increases significantly with soil depth.[2][7] This is due to the sharp decline in microbial populations, organic matter, and oxygen availability in subsurface soil layers compared to the biologically rich topsoil.[7] Half-lives in subsurface soil can be an order of magnitude longer than in topsoil.[2]
- **Organic Matter:** Soil organic matter serves as a nutrient source for microbes and can influence mecoprop's bioavailability. While higher organic content generally supports a larger microbial community, it can also increase adsorption, potentially sequestering the herbicide and making it less available for degradation.
- **Microbial Adaptation:** In soils with a history of phenoxy herbicide application, microbial communities may be pre-adapted, leading to rapid degradation with little to no lag phase.[5] In unadapted soils, a lag phase of several days or weeks may occur while the relevant microbial populations acclimate and proliferate.[5][7][8]

## Summary of Reported Soil Half-Life (DT<sub>50</sub>) Values

Table 2: Reported Soil Half-Life (DT<sub>50</sub>) for Mecoprop under Aerobic Conditions

DT <sub>50</sub> (Days)	Soil Type	Conditions	Source
3 - 21	Not specified	General range	[11]
7	Coarse sandy soil (0-33 cm depth)	Undisturbed soil column	[2][4]
70	Coarse sandy soil (33-66 cm depth)	Undisturbed soil column	[2][4]
7	Sandy loam	20°C, 85% field moisture	[4]
8	Heavy clay loam	20°C, 85% field moisture	[4]
9	Clay loam	20°C, 85% field moisture	[4]
~12	Topsoil (<30 cm depth)	Field study	[7][8]
>84	Subsoil (70-80 cm depth)	Field study	[7][8]

The data clearly indicates that mecoprop is non-persistent in surface soils but its persistence increases dramatically in deeper soil layers.

## Soil Mobility and Leaching Potential

Mobility refers to the potential of a chemical to move through the soil profile with water. Due to its physicochemical properties, mecoprop is considered to be a highly mobile compound in soil. [1][11]

## Sorption and Leaching Mechanisms

The mobility of a pesticide is inversely related to its adsorption (sorption) to soil particles. As previously discussed, mecoprop's pKa of ~3.5 means it exists as an anion in most soils.[3] The surfaces of both clay minerals and organic matter are also predominantly negatively charged, leading to electrostatic repulsion. This repulsion minimizes sorption, allowing the mecoprop

anion to remain dissolved in the soil solution and move readily with percolating water, a process known as leaching.

While sorption is generally weak, it does increase in soils with higher organic matter content.<sup>[1]</sup> However, even in these soils, the compound's high water solubility and anionic nature make it prone to leaching.<sup>[1][12]</sup> The addition of organic matter to soil has been shown to decrease the leaching rate of mecoprop.<sup>[12]</sup>

## Quantifying Mobility: Kd and Koc

Mobility is scientifically quantified using sorption coefficients:

- **Soil-Water Partition Coefficient (Kd):** This coefficient measures the ratio of the chemical's concentration in the sorbed phase (soil) to its concentration in the aqueous phase (soil water) at equilibrium. A low Kd value indicates weak sorption and high mobility.
- **Organic Carbon-Normalized Adsorption Coefficient (Koc):** Since organic carbon is the primary sorbent for many organic chemicals, the Koc normalizes the Kd value to the soil's organic carbon content ( $Koc = (Kd / \%OC) * 100$ ). This allows for a more standardized comparison of mobility across different soil types.

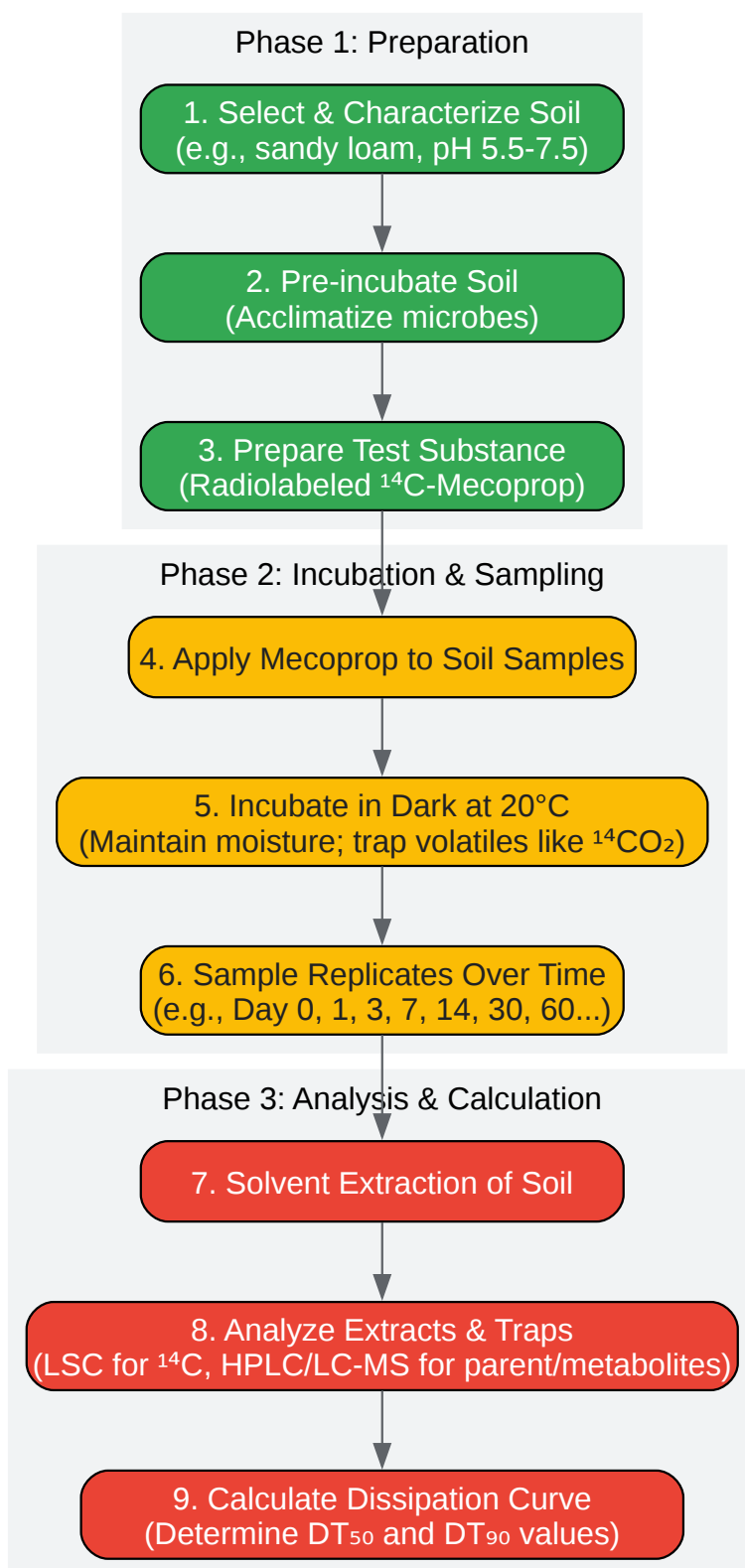
For mecoprop, reported Koc values are generally low, confirming its high mobility. The Groundwater Ubiquity Score (GUS), an index used to estimate leaching potential based on half-life and Koc, classifies mecoprop as having a high leachability.<sup>[13]</sup>

## Standardized Methodologies for Assessment

To ensure data consistency and regulatory acceptance, the determination of soil half-life and mobility follows internationally recognized protocols, primarily those developed by the Organisation for Economic Co-operation and Development (OECD).

## Protocol for Soil Half-Life: OECD Guideline 307

The rate of aerobic transformation of mecoprop in soil is determined following the OECD Guideline for the Testing of Chemicals, No. 307: "Aerobic and Anaerobic Transformation in Soil".<sup>[14][15]</sup> This laboratory study simulates environmental conditions to measure the rate of degradation and identify major transformation products.



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Caption: Experimental workflow for OECD Guideline 307.

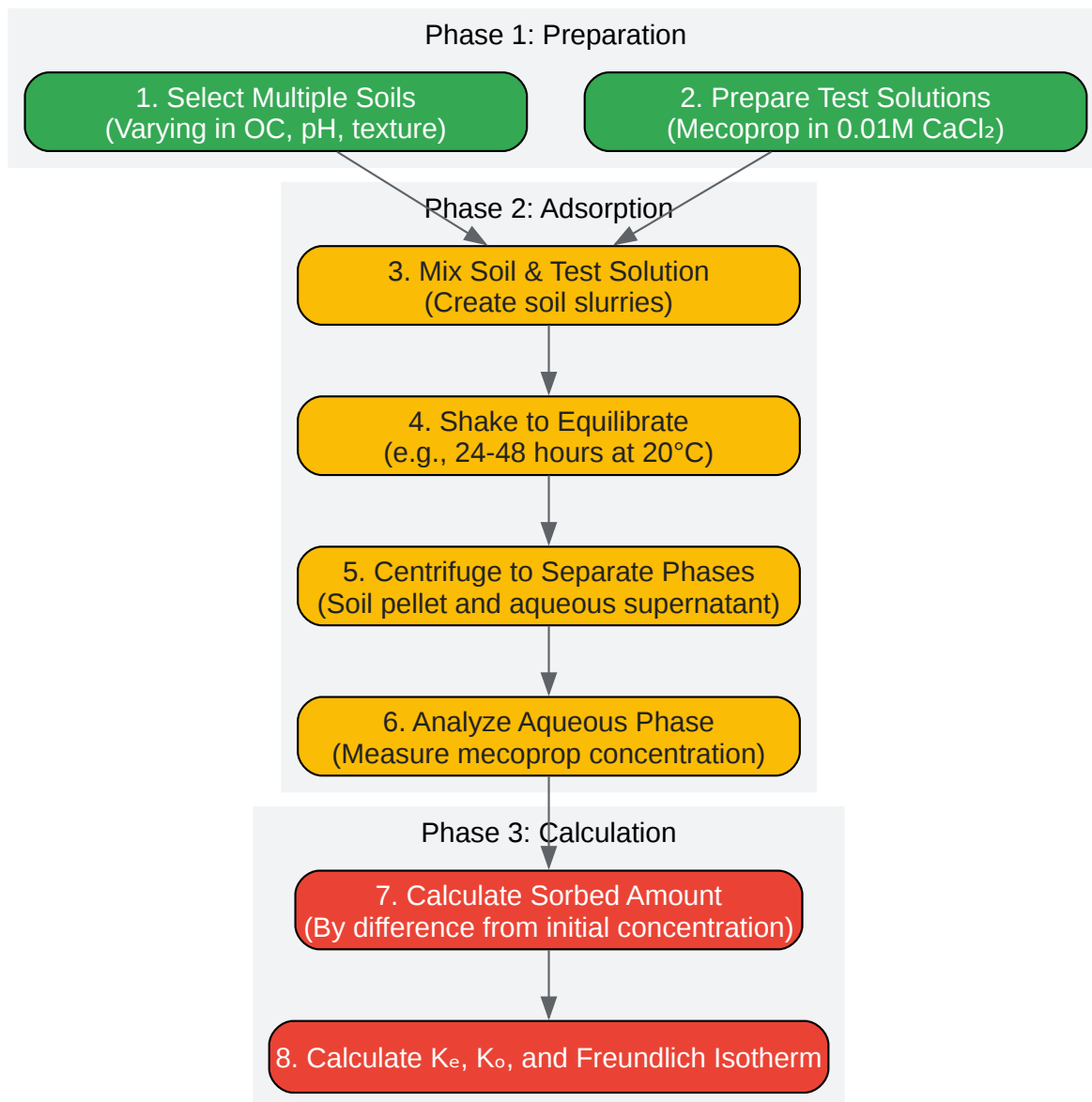


### Step-by-Step Methodology (Abbreviated):

- **Soil Selection:** A representative agricultural soil (e.g., sandy loam) is collected, sieved (<2 mm), and characterized for properties like texture, pH, organic carbon content, and microbial biomass.[\[16\]](#)[\[17\]](#)
- **Test Substance:** Typically,  $^{14}\text{C}$ -radiolabeled mecoprop is used to facilitate a mass balance and track the formation of metabolites and non-extractable residues.[\[18\]](#)
- **Application:** The test substance is applied uniformly to replicate soil samples at a rate relevant to its agricultural use.[\[17\]](#)
- **Incubation:** Samples are incubated in the dark at a constant temperature (e.g., 20°C) and moisture level (e.g., 50% water holding capacity).[\[17\]](#)[\[18\]](#) A continuous flow of air is passed through the incubation flasks, and evolved  $^{14}\text{CO}_2$  is trapped to quantify mineralization.[\[14\]](#)
- **Sampling and Analysis:** Duplicate flasks are removed at pre-determined intervals. Soil is extracted with appropriate solvents and analyzed using techniques like High-Performance Liquid Chromatography (HPLC) with radio-detection and Liquid Chromatography-Mass Spectrometry (LC-MS) to quantify the parent compound and any major transformation products.[\[18\]](#)
- **Data Analysis:** The concentration of mecoprop over time is plotted. The dissipation kinetics are modeled to calculate the  $\text{DT}_{50}$  and  $\text{DT}_{90}$  (time for 90% dissipation) values.

## Protocol for Soil Mobility: OECD Guideline 106

The adsorption and desorption behavior of mecoprop is determined using the OECD Guideline for the Testing of Chemicals, No. 106: "Adsorption – Desorption Using a Batch Equilibrium Method".[\[19\]](#)[\[20\]](#)[\[21\]](#) This method quantifies the partitioning of the substance between the soil and water phases.



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Caption: Experimental workflow for OECD Guideline 106.

Step-by-Step Methodology (Abbreviated):

- Tiered Approach: The guideline follows a tiered approach, starting with preliminary tests to determine appropriate soil-to-solution ratios and equilibration times, followed by a screening tier with multiple soils, and potentially a final tier to determine the full adsorption isotherm. [\[22\]](#)
- Preparation: Known weights of soil are mixed with known volumes of a mecoprop solution (typically in 0.01 M CaCl<sub>2</sub> to mimic soil ionic strength) in centrifuge tubes. [\[23\]](#)
- Equilibration: The soil/solution slurries are agitated on a shaker for a predetermined time (e.g., 48 hours) in the dark at a constant temperature (e.g., 20°C) to reach equilibrium. [\[19\]](#) [\[23\]](#)
- Phase Separation: The samples are centrifuged at high speed to separate the solid soil phase from the aqueous supernatant. [\[23\]](#)
- Analysis: The concentration of mecoprop remaining in the aqueous phase is measured (e.g., by HPLC-UV or LC-MS/MS).
- Calculation: The amount of mecoprop adsorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in the solution (the indirect method). [\[23\]](#) From this data, the K<sub>d</sub>, K<sub>oc</sub>, and Freundlich adsorption coefficients are calculated to characterize mobility.

## Conclusion and Integrated Environmental Fate

The environmental fate of **2-(2-Methylphenoxy)propanoic acid** in soil is characterized by a distinct dichotomy:

- Low Persistence: In the biologically active topsoil, mecoprop is readily degraded by microorganisms, resulting in a short half-life, typically ranging from 7 to 21 days under favorable conditions. [\[4\]](#)[\[11\]](#) Its persistence, however, increases dramatically in deeper, microbe-poor subsoils. [\[7\]](#)
- High Mobility: As a weak acid, mecoprop is anionic in most soils, leading to weak adsorption and a high potential for leaching. [\[1\]](#)[\[11\]](#)

This combination of properties creates a specific environmental risk profile. The high mobility presents a potential for mecoprop to leach from the point of application towards groundwater. However, this risk is substantially mitigated by its rapid degradation within the topsoil horizon. The overall risk of groundwater contamination is therefore a complex interplay between the rate of degradation and the rate of water percolation through the soil profile. Site-specific factors, including soil type, organic matter content, climate, and agricultural practices, are critical in determining the ultimate environmental distribution of this herbicide. The standardized OECD protocols provide the essential framework for generating the reliable data needed to model this behavior and conduct thorough risk assessments.

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